

Application Notes and Protocols for AM-087 in Cell Culture

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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Introduction

AM-087 is a potent synthetic cannabinoid agonist that acts primarily on the cannabinoid receptor type 1 (CB1).[1] The CB1 receptor is a G-protein coupled receptor (GPCR) predominantly expressed in the central nervous system and to a lesser extent in peripheral tissues.[2][3] Activation of the CB1 receptor by an agonist like **AM-087** initiates a signaling cascade that typically involves the inhibition of adenylyl cyclase and the modulation of ion channels and mitogen-activated protein kinase (MAPK) pathways.[4][5]

These application notes provide a representative experimental protocol for characterizing the in vitro effects of **AM-087** on cell viability and CB1 receptor-mediated signaling in a suitable cell line. Due to the limited publicly available data on the specific use of **AM-087** in cell culture, the following protocols and data are presented as a representative example for a potent CB1 agonist. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

Data Presentation

Table 1: Hypothetical Cytotoxicity of **AM-087** in SH-SY5Y Cells

This table presents representative data on the cytotoxic effects of **AM-087** on the human neuroblastoma cell line SH-SY5Y, which endogenously expresses the CB1 receptor. The IC50 value, the concentration at which 50% of cell viability is inhibited, is a key metric for assessing cytotoxicity.

Compound	Cell Line	Assay	Incubation Time (hours)	IC50 (µM)
AM-087	SH-SY5Y	MTT	72	15.8
WIN-55,212-2 (Control)	SH-SY5Y	MTT	72	25.4

Table 2: Hypothetical Inhibition of Forskolin-Stimulated cAMP Production by **AM-087** in HEK293-CB1 Cells

This table illustrates the functional activity of **AM-087** in a recombinant cell line stably expressing the human CB1 receptor (HEK293-CB1). The data shows a dose-dependent inhibition of forskolin-stimulated cyclic adenosine monophosphate (cAMP) production, a hallmark of CB1 receptor activation.

AM-087 Concentration (nM)	Forskolin (10 µM)	cAMP Level (% of Control)	Standard Deviation
0	+	100	5.2
0.1	+	85.3	4.1
1	+	62.1	3.5
10	+	41.5	2.8
100	+	25.8	2.1
1000	+	22.3	1.9

Experimental Protocols

Protocol 1: Cell Viability Assessment using MTT Assay

This protocol describes a method to determine the effect of **AM-087** on the viability of a suitable cell line, such as SH-SY5Y cells.

Materials:

- SH-SY5Y cells
- Complete growth medium (e.g., DMEM/F-12 supplemented with 10% FBS and 1% Penicillin-Streptomycin)
- **AM-087**
- Dimethyl sulfoxide (DMSO)[\[6\]](#)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- 96-well plates
- Phosphate-buffered saline (PBS)

Procedure:

- Cell Seeding:
 - Culture SH-SY5Y cells in T-75 flasks until they reach 80-90% confluency.
 - Trypsinize the cells, centrifuge, and resuspend them in fresh complete growth medium.
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ atmosphere for 24 hours to allow for cell attachment.

- Compound Preparation and Treatment:
 - Prepare a stock solution of **AM-087** in DMSO.
 - Perform serial dilutions of the **AM-087** stock solution in complete growth medium to achieve the desired final concentrations. Ensure the final DMSO concentration in all wells is less than 0.1% to avoid solvent-induced cytotoxicity.
 - After 24 hours of incubation, carefully remove the medium from the wells and replace it with 100 µL of medium containing the different concentrations of **AM-087**. Include wells with vehicle control (medium with DMSO) and untreated control.
 - Incubate the plate for 72 hours at 37°C and 5% CO₂.
- MTT Assay:
 - After the incubation period, add 10 µL of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate the plate for an additional 4 hours at 37°C.
 - Carefully remove the medium and add 100 µL of solubilization buffer to each well to dissolve the formazan crystals.
 - Gently shake the plate for 15 minutes to ensure complete dissolution.
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment group relative to the vehicle control.
 - Plot the percentage of cell viability against the log concentration of **AM-087** to determine the IC₅₀ value.

Protocol 2: cAMP Measurement using a Competitive ELISA

This protocol outlines a method to measure the inhibition of adenylyl cyclase activity by **AM-087** in a CB1-expressing cell line, such as HEK293-CB1 cells.

Materials:

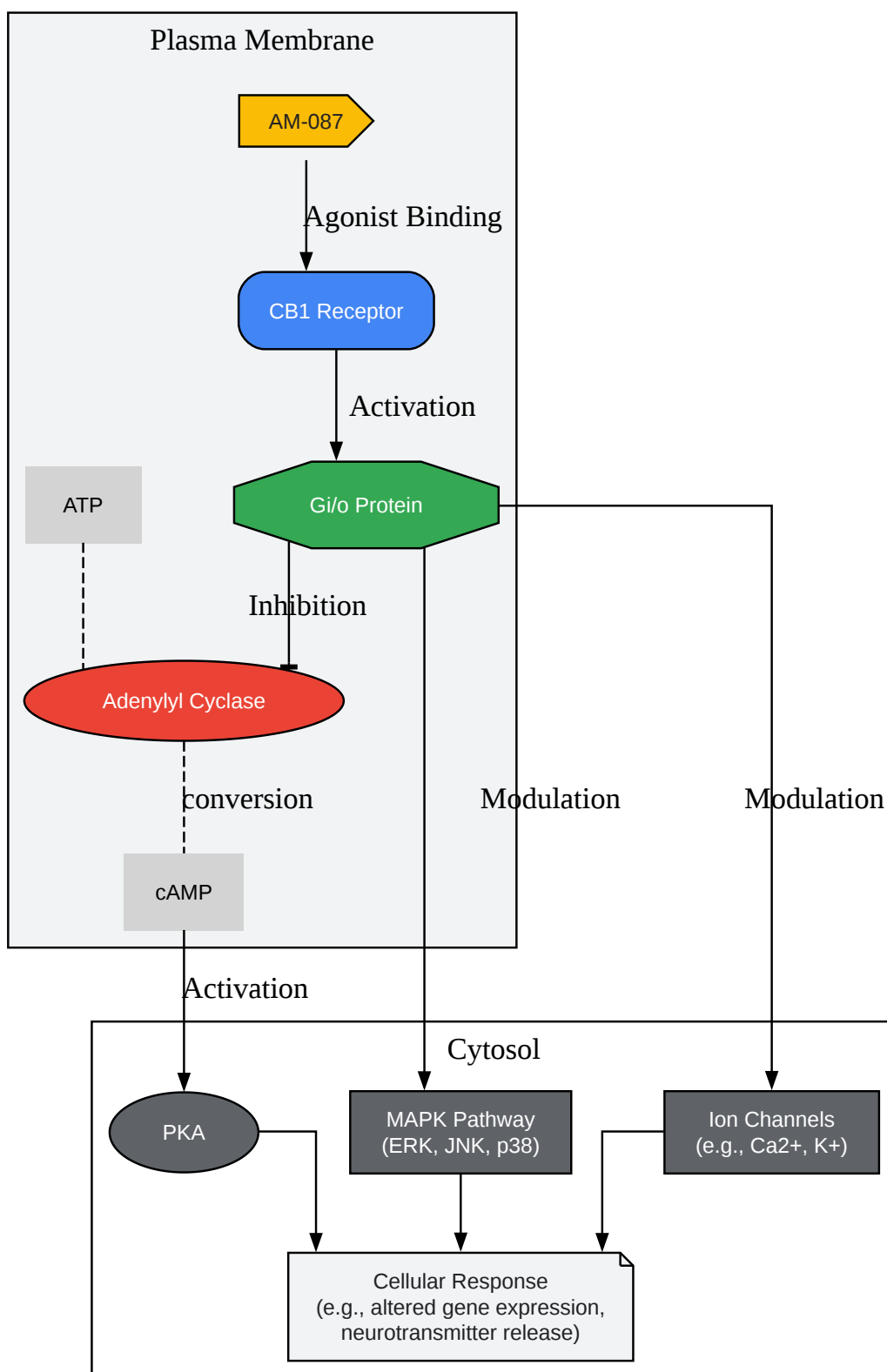
- HEK293-CB1 cells
- Complete growth medium (e.g., DMEM supplemented with 10% FBS, 1% Penicillin-Streptomycin, and a selection antibiotic like G418)
- **AM-087**
- Forskolin
- IBMX (3-isobutyl-1-methylxanthine)
- cAMP ELISA kit
- 24-well plates

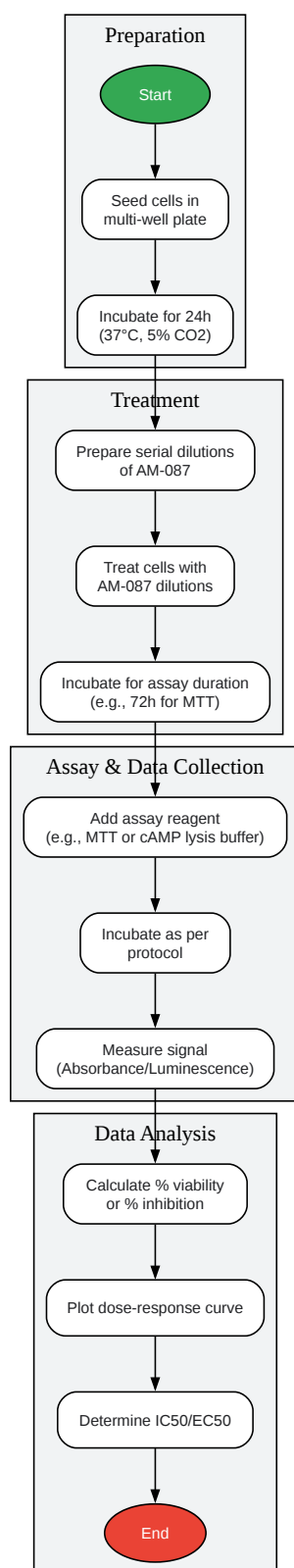
Procedure:

- Cell Seeding:
 - Seed HEK293-CB1 cells in a 24-well plate at a density of 50,000 cells per well.
 - Incubate for 24 hours at 37°C and 5% CO₂.
- Compound Treatment:
 - Prepare serial dilutions of **AM-087** in serum-free medium containing 0.5 mM IBMX (a phosphodiesterase inhibitor to prevent cAMP degradation).
 - Wash the cells once with warm PBS.
 - Add the **AM-087** dilutions to the respective wells and incubate for 15 minutes at 37°C.
- cAMP Stimulation and Lysis:

- Add forskolin (a direct activator of adenylyl cyclase) to a final concentration of 10 μ M to all wells (except the basal control) to stimulate cAMP production.
- Incubate for an additional 15 minutes at 37°C.
- Aspirate the medium and lyse the cells according to the instructions of the cAMP ELISA kit.
- cAMP Measurement:
 - Determine the intracellular cAMP concentration in the cell lysates using the competitive ELISA kit according to the manufacturer's protocol.
- Data Analysis:
 - Calculate the percentage of inhibition of forskolin-stimulated cAMP production for each concentration of **AM-087**.
 - Plot the percentage of inhibition against the log concentration of **AM-087** to determine the EC50 value.

Mandatory Visualizations





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